4-Bromophenanthrene molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*4-Bromophenanthrene*
CAS No.:	*19462-79-4*
Cat. No.:	*B091176*

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An In-depth Technical Guide to **4-Bromophenanthrene**: Properties, Synthesis, and Applications

Executive Summary

4-Bromophenanthrene is a halogenated polycyclic aromatic hydrocarbon that serves as a critical intermediate in synthetic organic chemistry. Its unique structural and electronic properties, conferred by the bromine substituent at the C4 position, make it a valuable building block for the construction of more complex molecular architectures. This guide provides a comprehensive overview of **4-Bromophenanthrene**, detailing its core chemical identity, physicochemical properties, challenging synthesis, and key applications in research and development, particularly within the pharmaceutical and materials science sectors. Authored for researchers, medicinal chemists, and process development scientists, this document synthesizes technical data with mechanistic insights to provide a practical and authoritative resource.

Core Chemical Identity

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The foundational step in utilizing any chemical compound is a precise understanding of its identity. **4-Bromophenanthrene** is an isomer within the bromophenanthrene family, and its specific substitution pattern dictates its reactivity and potential applications.

The molecular structure consists of a phenanthrene core, a polycyclic aromatic hydrocarbon with three fused benzene rings in a non-linear arrangement, substituted with a single bromine atom at the 4-position.

Caption: Molecular Structure of **4-Bromophenanthrene**.

Table 1: Core Chemical Identifiers

Identifier	Value	Source
Molecular Formula	**$C_{14}H_9Br$**	**[1][2][3][4]**
Molecular Weight	257.12 g/mol	[1][2]
IUPAC Name	4-bromophenanthrene	[1][2]
CAS Number	19462-79-4	[1][2][3][5][6]

| Canonical SMILES | C1=CC=C2C(=C1)C=CC3=C2C(=CC=C3)Br |[1][2] |

Physicochemical Properties

The physical and chemical properties of **4-Bromophenanthrene** are essential for designing reaction conditions, purification strategies, and formulation protocols. The data presented below are primarily based on predictive models, which are standard for specialized reagents where extensive experimental data may not be publicly available.

Table 2: Physicochemical Data for **4-Bromophenanthrene** | Property | Predicted Value | Significance in R&D | | :--- | :--- | :--- | | Boiling Point | 389.7 ± 11.0 °C at 760 mmHg |[3][4][5] | Important for purification via distillation and assessing thermal stability. | | Density | 1.479 ± 0.06 g/cm³ |[3][4][5] | Used in process calculations for mass-to-volume conversions. | | XLogP3 | 5.1 |[2][4] | Indicates high lipophilicity, suggesting good solubility in organic solvents and poor solubility in aqueous media. This is a key parameter in drug design for predicting membrane

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permeability. | | Solubility | Insoluble in water (2.2E-4 g/L at 25 °C) |[7] | Dictates solvent selection for reactions, extractions, and chromatographic purification. |

Synthesis and Manufacturing

The synthesis of **4-Bromophenanthrene** is a strategically important process, as direct electrophilic bromination of phenanthrene overwhelmingly yields the 9-bromo isomer due to the higher electron density at the C9 and C10 positions.[8][9] Therefore, regioselective synthesis of the 4-bromo isomer requires more sophisticated, multi-step approaches.

Synthetic Routes: A Comparative Overview

Two primary routes have been documented for the targeted synthesis of **4-Bromophenanthrene**.[10]

- Hunsdiecker-type Reaction from 4-Phenanthrenecarboxylic Acid: This is the more efficient of the documented methods. It involves the conversion of a carboxylic acid to an organomercury intermediate, which is subsequently treated with a bromine source. This route provides a respectable yield of 55%.[10]

- Multi-step Synthesis from Diphenic Acid: A longer, seven-step sequence starting from diphenic acid offers an alternative but results in a much lower overall yield of 11%.[10]

The choice of the first route is preferable for laboratory-scale synthesis due to its higher efficiency and fewer steps.

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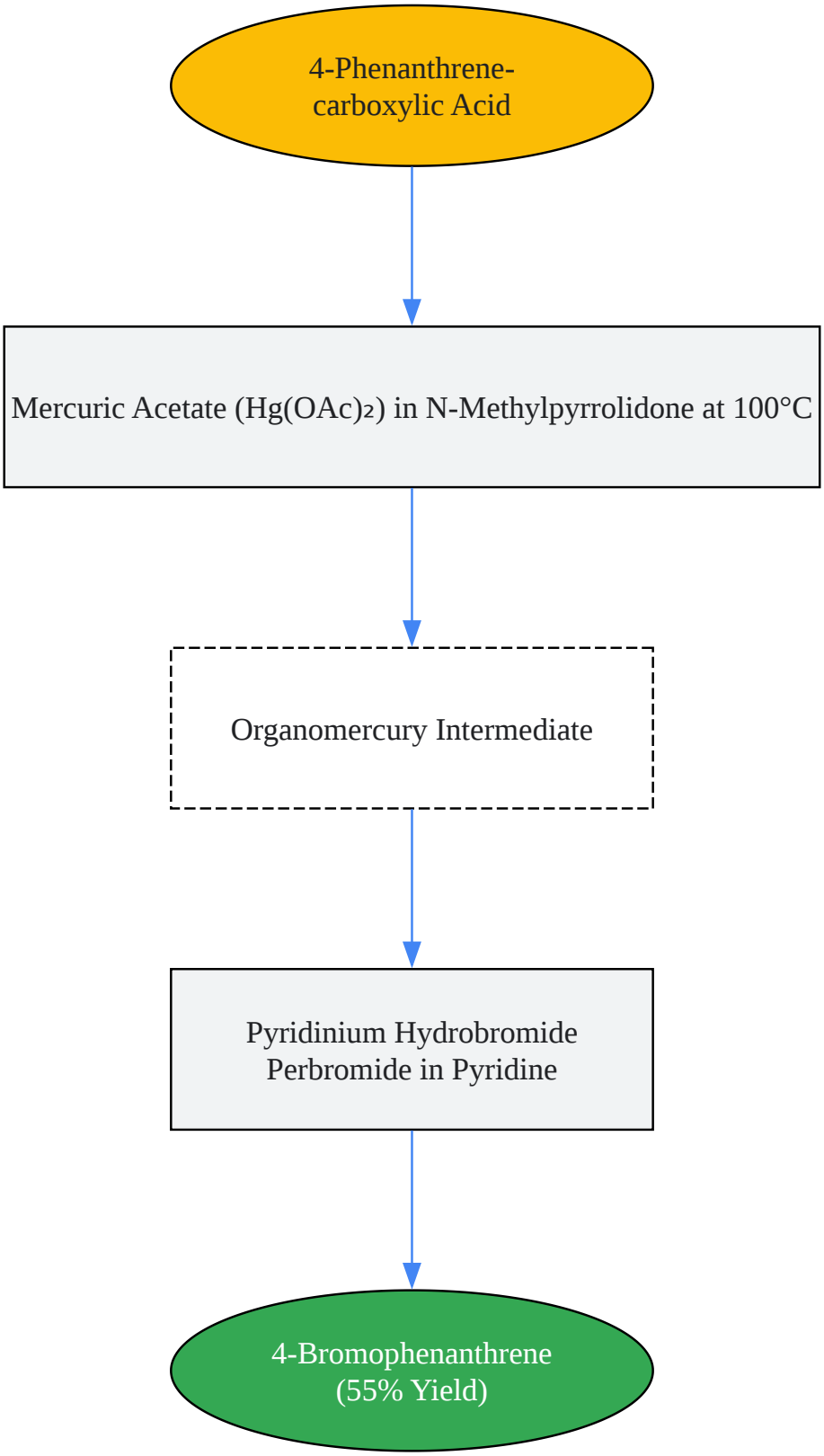

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Caption: Workflow for the synthesis of **4-Bromophenanthrene**.

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Experimental Protocol: Synthesis from 4-Phenanthrenecarboxylic Acid

This protocol is adapted from established literature and represents a reliable method for obtaining **4-Bromophenanthrene**.[10]

A. Materials and Equipment

- 4-Phenanthrenecarboxylic acid
- Mercuric acetate
- N-Methylpyrrolidone (NMP), anhydrous
- Pyridine, anhydrous
- Pyridinium hydrobromide perbromide
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Standard glassware for workup and purification

B. Step-by-Step Procedure

- Formation of the Mercuric Salt: In a dry round-bottom flask, dissolve 4-phenanthrenecarboxylic acid in anhydrous N-Methylpyrrolidone. Add one equivalent of mercuric acetate to the solution.
- Reaction: Heat the mixture to 100 °C with stirring. Monitor the reaction until the evolution of acetic acid ceases, indicating the formation of the organomercury intermediate.
- Bromination: Cool the reaction mixture. In a separate flask, prepare a solution of pyridinium hydrobromide perbromide in anhydrous pyridine. Add this bromine source solution dropwise to the cooled organomercury salt solution.

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- Quenching and Workup: After the addition is complete, stir for an additional hour at room temperature. Pour the reaction mixture into water and extract with a suitable organic solvent (e.g., dichloromethane).

- Purification: Wash the combined organic layers with dilute acid, then with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.

- Final Product: Purify the crude product by column chromatography on silica gel to yield pure **4-Bromophenanthrene**.

Causality and Self-Validation: The use of a mercuric salt in the first step is critical. It directs the subsequent halogenation specifically to the carbon atom that was attached to the carboxyl group, ensuring the desired C4 regioselectivity that is unattainable with direct bromination. The protocol's success is validated by characterization of the final product via NMR and mass spectrometry to confirm the correct molecular weight and, crucially, the 4-position of the bromine.

Chemical Reactivity and Mechanistic Insights

The synthetic utility of **4-Bromophenanthrene** stems from the reactivity of the carbon-bromine bond. This bond serves as a versatile handle for introducing further molecular complexity.

- Cross-Coupling Reactions: As an aryl bromide, **4-Bromophenanthrene** is an excellent substrate for palladium-catalyzed cross-coupling reactions. This includes Suzuki, Heck, and Buchwald-Hartwig amination reactions, which are cornerstone methodologies in modern drug discovery for creating C-C, C-N, and C-O bonds.[11] The ability to participate in these reactions allows for the attachment of diverse functional groups and the construction of elaborate molecular scaffolds.

- Halogen Bonding: The bromine atom possesses a region of positive electrostatic potential known as a "sigma-hole," which can act as a Lewis acid. This enables it to form non-covalent interactions called halogen bonds with Lewis bases (e.g., oxygen or nitrogen atoms in a protein's active site).[12] In drug design, this interaction can be exploited to enhance binding affinity and selectivity for a biological target.[12]

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- Steric and Electronic Effects: The placement of the bromine at the C4 position, located in a "bay-like" region, introduces significant steric hindrance compared to the more exposed C9 position. This steric bulk can influence the conformational preferences of molecules derived from it and can be used to modulate interactions with biological targets.

Applications in Research and Drug Development

While **4-Bromophenanthrene** is not typically an active pharmaceutical ingredient (API) itself, it is a high-value starting material for synthesizing bioactive molecules and advanced materials.

- Medicinal Chemistry: Brominated aromatics are frequently used in drug design to increase potency and modulate metabolic profiles.[12] **4-Bromophenanthrene** can serve as the foundational scaffold for synthesizing novel compounds for screening against various therapeutic targets, including kinases, ion channels, and nuclear receptors. Its rigid, polycyclic structure is often found in molecules designed to intercalate with DNA or bind to hydrophobic pockets in proteins.[13][14]

- Materials Science: The phenanthrene core is a known chromophore. Derivatives of **4-Bromophenanthrene** can be used to synthesize organic light-emitting diode (OLED) materials, where the bromine atom provides a reactive site for building larger conjugated systems with tailored electronic and photophysical properties.[5]

Analytical Methodologies

Rigorous analytical characterization is essential to confirm the identity, purity, and isomeric integrity of **4-Bromophenanthrene**.

Table 3: Key Analytical Techniques for Characterization

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Technique	Purpose	Key Insights
Nuclear Magnetic Resonance (NMR) Spectroscopy	**Structure Elucidation**	**1H and 13C NMR confirm the carbon-hydrogen framework. Critically, 2D NMR techniques like HMBC and NOESY are required to unambiguously establish the bromine's C4 position by observing through-bond and through-space correlations between protons and carbons.[15]**
Mass Spectrometry (MS)	Molecular Weight and Formula Confirmation	Techniques like Gas Chromatography-Mass Spectrometry (GC-MS) provide the exact mass and isotopic pattern characteristic of a monobrominated compound (a near 1:1 ratio of M and M+2 peaks), confirming the molecular formula.[2][16]
Infrared (IR) Spectroscopy	Functional Group Identification	IR spectra show characteristic C-H stretching and bending frequencies for the aromatic rings and the C-Br stretching vibration, confirming the presence of the key functional groups.[2]

| High-Performance Liquid Chromatography (HPLC) | Purity Assessment | HPLC is used to determine the purity of the compound and to separate it from any unreacted starting materials or isomeric impurities. |

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Safety, Handling, and Toxicology

As with all halogenated aromatic compounds, **4-Bromophenanthrene** must be handled with appropriate care. While a specific, comprehensive toxicological profile is not widely available, data from related compounds like 4-bromophenol and other bromophenanthrene isomers provide guidance.[17][18][19]

Potential Hazards:

- Harmful if swallowed.[18]
- Causes skin and serious eye irritation.[18][19]
- May cause respiratory irritation.[19]
- Toxic to aquatic life with long-lasting effects.[18]

Safe Handling Protocol

- Engineering Controls: Always handle **4-Bromophenanthrene** in a certified chemical fume hood to avoid inhalation of dust or vapors. Ensure eyewash stations and safety showers are readily accessible.[17]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear chemical safety goggles or a face shield.[20]
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile). Inspect gloves before use.[18]
  - Body Protection: Wear a lab coat.
- Handling: Avoid creating dust. Do not eat, drink, or smoke in the handling area.[18] Wash hands thoroughly after handling.[17]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[17][20]

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- Disposal: Dispose of waste as hazardous chemical waste in accordance with local, state, and federal regulations. Do not allow the material to enter drains or the environment.[17]

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- To cite this document: BenchChem. [4-Bromophenanthrene molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091176/docs#4-bromophenanthrene-molecular-weight-and-formula]

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